

3-chloro-N-(4-chlorophenyl)propanamide molecular structure and weight.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-chloro-N-(4-chlorophenyl)propanamide

Cat. No.: B102647

[Get Quote](#)

A Technical Guide to 3-chloro-N-(4-chlorophenyl)propanamide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **3-chloro-N-(4-chlorophenyl)propanamide**, a chemical compound of interest in organic synthesis and medicinal chemistry. It details the molecule's structure, physicochemical properties, and synthesis, presenting quantitative data in a structured format for clarity and ease of comparison.

Molecular Structure and Identifiers

3-chloro-N-(4-chlorophenyl)propanamide is an organic compound featuring a propanamide backbone. A chlorine atom is substituted at the 3-position of the propanoyl group, and a 4-chlorophenyl group is attached to the nitrogen atom of the amide.^[1] This bifunctional nature, with a reactive chloro group and an amide linkage, makes it a valuable intermediate in the synthesis of more complex molecules.^[1]

The structural and identifying information for this compound is summarized in Table 1.

Table 1: Molecular Identifiers and Structural Information

Identifier	Value
IUPAC Name	3-chloro-N-(4-chlorophenyl)propanamide [1] [2]
CAS Number	19314-16-0 [1] [2] [3]
Molecular Formula	C ₉ H ₉ Cl ₂ NO [1] [2] [3] [4] [5]
Canonical SMILES	<chem>C1=CC(=CC=C1NC(=O)CCCI)Cl</chem> [1] [2]

| InChI Key | XHQYWNFRAYYHIT-UHFFFAOYSA-N[\[1\]](#)[\[2\]](#) |

Physicochemical Properties

The key physicochemical properties of **3-chloro-N-(4-chlorophenyl)propanamide** have been determined through various analytical methods. These quantitative metrics are essential for laboratory handling, reaction planning, and analytical development.

Table 2: Physicochemical Properties of **3-chloro-N-(4-chlorophenyl)propanamide**

Property	Value
Molecular Weight	218.08 g/mol [1] [2] [3] [5]
Appearance	White solid / powder [1] [4]
Melting Point	120-125°C [1] or 132-134°C [4] [5]
Boiling Point	388.0 ± 27.0 °C (Predicted) [4] [5]
Density	1.343 ± 0.06 g/cm ³ (Predicted) [4] [5]
pKa	13.32 ± 0.70 (Predicted) [5]

| LogP | 2.65 (Predicted)[\[4\]](#) |

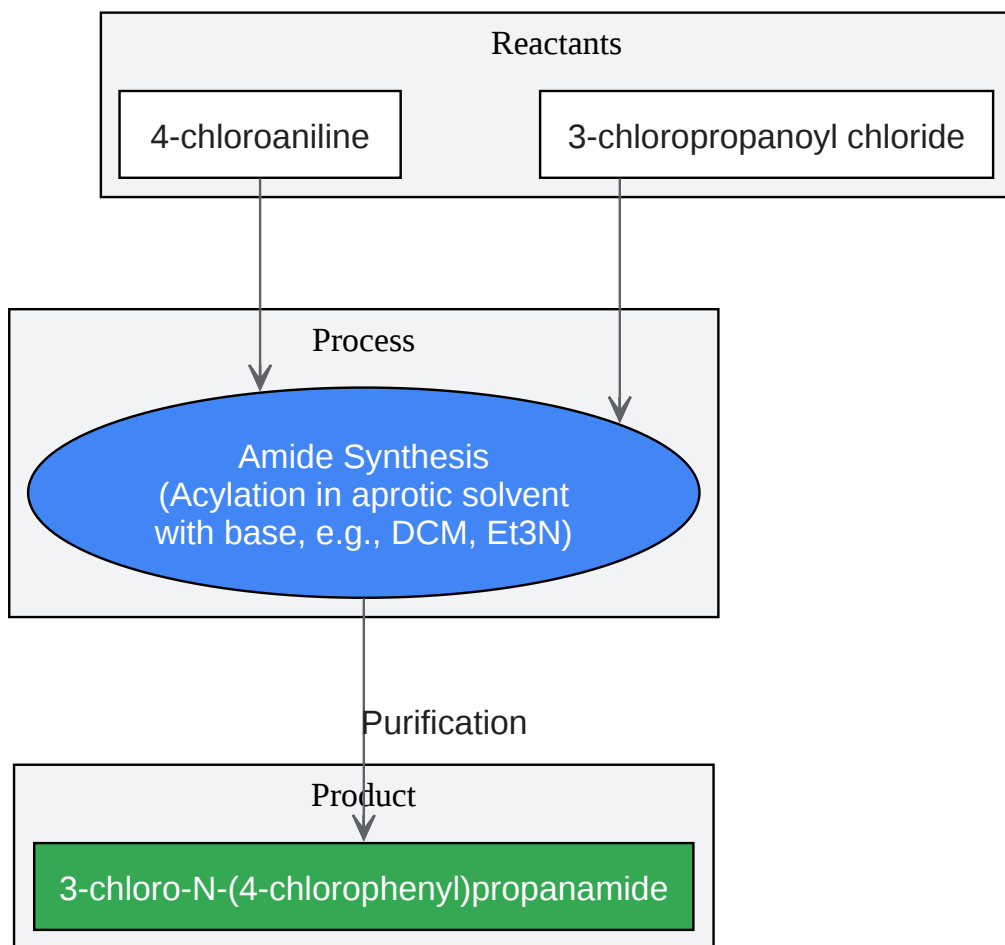
Synthesis Overview

The synthesis of **3-chloro-N-(4-chlorophenyl)propanamide** is typically achieved through the acylation of 4-chloroaniline with a 3-chloropropanoyl derivative. A common and efficient

laboratory-scale method involves the reaction of 4-chloroaniline with 3-chloropropionyl chloride.

Experimental Protocol: General Synthesis

A detailed experimental protocol for a closely related compound involves the dropwise addition of a substituted acid chloride to a solution of an aniline derivative and a base like triethylamine in a suitable solvent such as dichloromethane.^[6] After stirring at room temperature, the reaction mixture is typically worked up by washing with aqueous solutions to remove impurities, followed by drying and concentration of the organic layer.^[6] The final product is then purified, often using flash column chromatography.^[6] The logical workflow for this synthesis is depicted below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 3-chloro-N-(4-chlorophenyl)propanamide | 19314-16-0 [smolecule.com]
- 2. 3-Chloro-N-(4-chlorophenyl)propanamide | C₉H₉Cl₂NO | CID 177064 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. Page loading... [guidechem.com]
- 5. 3-CHLORO-N-(4-CHLORO-PHENYL)-PROPIONAMIDE | 19314-16-0 [chemicalbook.com]
- 6. 3-CHLORO-N-(3-METHYLPHENYL)PROPANAMIDE synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [3-chloro-N-(4-chlorophenyl)propanamide molecular structure and weight.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102647#3-chloro-n-4-chlorophenyl-propanamide-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com